

# The Classification of Octyl Butyrate: A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Octyl butyrate

Cat. No.: B087054

[Get Quote](#)

An In-depth Whitepaper on the Core Chemical Identity, Synthesis, and Properties of **Octyl Butyrate** as a Fatty Alcohol Ester

**Octyl butyrate**, also known as octyl butanoate, is a versatile ester recognized for its characteristic fruity aroma. Beyond its common use in the flavor and fragrance industries, it holds relevance in pharmaceutical and industrial applications, serving as a solvent and an excipient in drug formulations.[1] This guide provides a detailed examination of **octyl butyrate**'s classification as a fatty alcohol ester, its physicochemical properties, and standard experimental protocols for its synthesis and analysis, tailored for researchers, scientists, and drug development professionals.

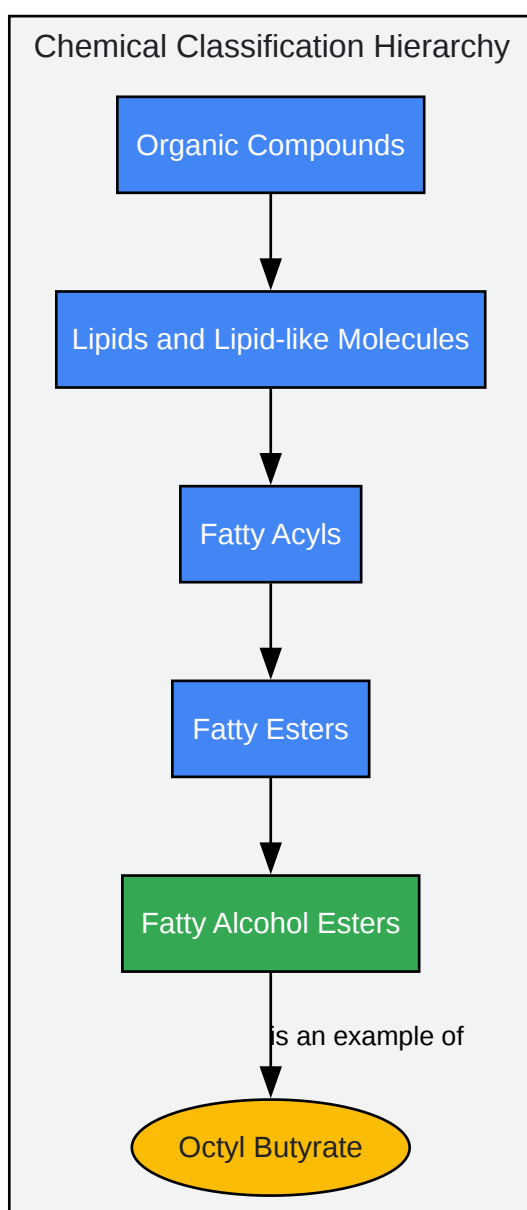
## Core Chemical Classification

**Octyl butyrate**'s classification as a fatty alcohol ester is rooted in its molecular structure, which results from the chemical combination of a fatty alcohol and a carboxylic acid.

- **Fatty Alcohols:** These are aliphatic alcohols, typically with an even number of carbon atoms, derived from natural fats and oils or synthesized petrochemicals.[2] They are characterized by a hydroxyl (-OH) group attached to a long hydrocarbon chain.[3] The "octyl" portion of **octyl butyrate** is derived from n-octanol (C<sub>8</sub>H<sub>18</sub>O), a saturated eight-carbon fatty alcohol.
- **Carboxylic Acids:** The "butyrate" component comes from butyric acid (C<sub>4</sub>H<sub>8</sub>O<sub>2</sub>), a short-chain saturated fatty acid.

- Esterification: Fatty acid esters (FAEs) are formed through the reaction of a fatty acid with an alcohol, a process known as esterification.[4][5] In this condensation reaction, the hydroxyl group of the alcohol reacts with the carboxyl group of the fatty acid to form an ester linkage (-COO-) and a molecule of water.

Therefore, **octyl butyrate** is unequivocally classified as a fatty alcohol ester because it is the ester derivative of a fatty alcohol (n-octanol) and a fatty acid (butyric acid).[6][7] The Human Metabolome Database explicitly places octyl butanoate within the "Fatty alcohol esters" subclass of "Fatty Acyls".



[Click to download full resolution via product page](#)

Caption: Logical diagram illustrating the chemical classification of **Octyl Butyrate**.

## Physicochemical Properties

The physical and chemical characteristics of **octyl butyrate** are critical for its application in various scientific and industrial contexts. The following table summarizes its key quantitative properties.

| Property          | Value   | Reference(s) |
|-------------------|---|--------------|
| Molecular Formula | C <sub>12</sub> H <sub>24</sub> O <sub>2</sub>                      | [1][8]       |
| Molecular Weight  | 200.32 g/mol  | [1][9]       |
| CAS Number        | 110-39-4  | [1][8]       |
| Appearance        | Colorless to pale yellow liquid                                     | [1]          |
| Odor              | Green, herbaceous, fruity, reminiscent of orange                    | [8][9]       |
| Density           | 0.859 - 0.863 g/mL at 20-25°C                                       | [1][9][10]   |
| Boiling Point     | 224 °C at 760 mmHg  | [9]          |
| Melting Point     | -56 °C  | [9][11]      |
| Flash Point       | 103.3 °C (218 °F)   | [9][11]      |
| Refractive Index  | 1.423 - 1.427 at 20°C   | [10]         |
| Solubility        | Practically insoluble in water; soluble in alcohol, fats, and oils. | [8][12]      |
| Vapor Pressure    | 0.0349 mmHg at 25°C   | [11]         |
| LogP              | 4.2 - 4.96  | [9][11]      |

## Experimental Protocols

## Synthesis of Octyl Butyrate via Fischer Esterification

The most common method for synthesizing **octyl butyrate** is the Fischer esterification of n-octanol with butyric acid, typically using an acid catalyst.

Objective: To synthesize **octyl butyrate** from n-octanol and butyric acid.

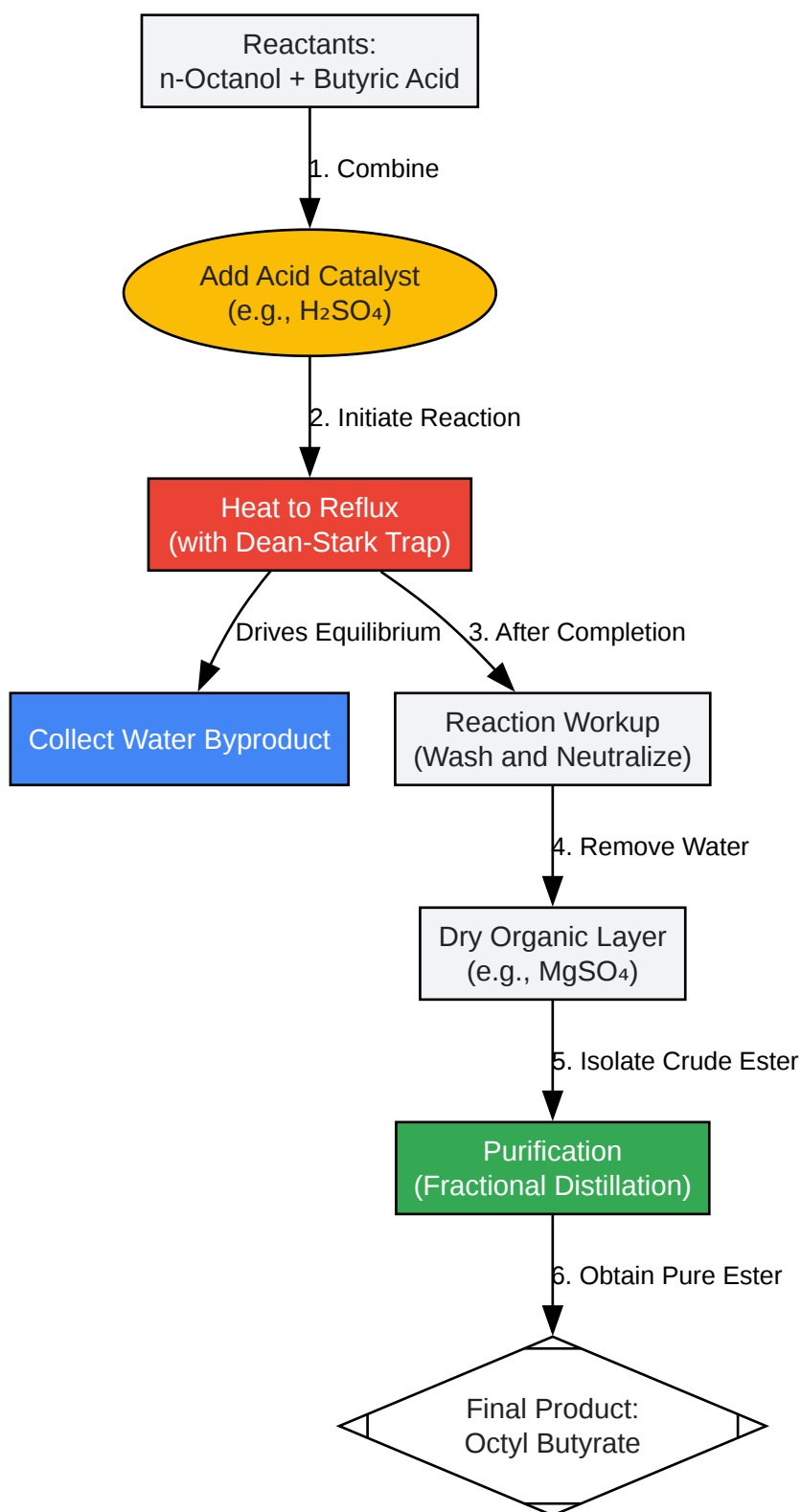
Materials:

- n-Octanol
- Butyric acid
- Concentrated Sulfuric Acid ( $\text{H}_2\text{SO}_4$ ) or Hydrochloric Acid ( $\text{HCl}$ )[8][9]
- Dean-Stark apparatus
- Reflux condenser
- Heating mantle
- Separatory funnel
- Sodium bicarbonate solution (5% w/v)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Rotary evaporator
- Distillation apparatus

Protocol:

- Reaction Setup: In a round-bottom flask, combine equimolar amounts of n-octanol and butyric acid.
- Catalyst Addition: Add a catalytic amount (e.g., 1-2% of the total reactant weight) of concentrated sulfuric acid.

- **Reflux:** Attach the flask to a Dean-Stark apparatus and a reflux condenser. Heat the mixture to reflux. The water produced during the esterification will be collected in the Dean-Stark trap, driving the equilibrium towards the product side.
- **Reaction Monitoring:** Continue the reflux until no more water is collected, indicating the reaction is complete.
- **Workup:** Cool the reaction mixture to room temperature. Transfer the mixture to a separatory funnel.
- **Washing:** Wash the organic layer sequentially with water, 5% sodium bicarbonate solution (to neutralize the acid catalyst and any unreacted butyric acid), and finally with brine.
- **Drying:** Dry the organic layer over anhydrous magnesium sulfate.
- **Solvent Removal:** Filter off the drying agent and remove the solvent (if any) using a rotary evaporator.
- **Purification:** Purify the crude **octyl butyrate** by fractional distillation under reduced pressure to obtain the final product.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the synthesis of **Octyl Butyrate** via Fischer Esterification.

## Enzymatic Synthesis

An alternative, greener approach involves using lipases as biocatalysts. This method avoids harsh acidic conditions and often proceeds at lower temperatures.[13] For example, a mutant lipase from *Croceibacter atlanticus* has been successfully used to synthesize **octyl butyrate** at 10 °C.[13] The general protocol involves immobilizing the lipase on a solid support and incubating it with the alcohol and acid substrates, followed by product separation.

## Applications in Research and Drug Development

While widely known as a flavoring agent[8], **octyl butyrate**'s properties make it relevant for the pharmaceutical sector.

- **Excipient and Solvent:** Its ester nature and moderate polarity allow it to function as a solvent or co-solvent in formulations, potentially enhancing the solubility and stability of hydrophobic active pharmaceutical ingredients (APIs).[1][14]
- **Carrier Molecule:** In agricultural chemicals, it acts as a carrier to improve the effectiveness of active ingredients, a principle that can be extrapolated to drug delivery systems.[1]
- **Research Chemical:** It serves as a versatile compound in laboratories for various chemical syntheses and the development of new materials.[1]

In conclusion, **octyl butyrate** is definitively a fatty alcohol ester, a classification determined by its synthesis from n-octanol and butyric acid. Its well-defined physicochemical properties and established synthesis protocols provide a solid foundation for its use in both fundamental research and applied sciences, including the ongoing development of novel drug delivery systems and formulations.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemimpex.com [chemimpex.com]
- 2. cosmeticsandtoiletries.com [cosmeticsandtoiletries.com]
- 3. Fatty alcohols [m.chemicalbook.com]
- 4. Lipid - Fatty Acids, Esters, Alcohols | Britannica [britannica.com]
- 5. Fatty acid ester - Wikipedia [en.wikipedia.org]
- 6. Showing Compound 2-Octenyl butyrate (FDB017293) - FooDB [foodb.ca]
- 7. Showing Compound Octyl butanoate (FDB012410) - FooDB [foodb.ca]
- 8. Page loading... [guidechem.com]
- 9. OCTYL BUTYRATE | 110-39-4 [chemicalbook.com]
- 10. octyl butyrate, 110-39-4 [thegoodscentcompany.com]
- 11. Octyl butyrate | lookchem [lookchem.com]
- 12. 3-Octyl butyrate | C12H24O2 | CID 89307 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 13. Production of octyl butyrate using psychrophilic mutant lipase from *Croceibacter atlanticus* LipCA lipase developed by a molecular evolution technique - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. Solvent-Free Catalytic Synthesis of Ethyl Butyrate Using Immobilized Lipase Based on Hydrophobically Functionalized Dendritic Fibrous Nano-Silica | MDPI [mdpi.com]
- To cite this document: BenchChem. [The Classification of Octyl Butyrate: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b087054#classification-of-octyl-butyrate-as-a-fatty-alcohol-ester]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)